

# Oral PD-L1 Binding Peptide 1 (OPBP-1): A Technical Overview

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## Compound of Interest

Compound Name: OPBP-1

Cat. No.: B15610324

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## Introduction

Oral PD-L1 Binding Peptide 1 (**OPBP-1**) is a novel, orally available, proteolysis-resistant D-peptide designed to block the interaction between Programmed Death-Ligand 1 (PD-L1) and its receptor, Programmed Death-1 (PD-1).<sup>[1][2]</sup> This interaction is a critical immune checkpoint that tumor cells exploit to evade the host's immune system. By inhibiting this pathway, **OPBP-1** aims to restore T-cell-mediated anti-tumor immunity.<sup>[1][2]</sup> Developed through a combination of phage display screening, molecular docking, and molecular dynamics simulations, **OPBP-1** represents a promising alternative to monoclonal antibody-based immunotherapies, offering the potential for improved selectivity, fewer side effects, and the convenience of oral administration.<sup>[1][2][3]</sup>

## Core Mechanism of Action

**OPBP-1** selectively binds to PD-L1, thereby sterically hindering its interaction with PD-1 on T-cells. This blockade abrogates the inhibitory signal, leading to enhanced T-cell activation, proliferation, and cytokine secretion, ultimately promoting an anti-tumor immune response.<sup>[1][2]</sup>

## Data Presentation

### Table 1: In Vitro Activity of OPBP-1

| Parameter            | Value/Effect                                                                      | Assay                                           | Source                                  |
|----------------------|-----------------------------------------------------------------------------------|-------------------------------------------------|-----------------------------------------|
| Binding Specificity  | Selectively binds to human and mouse PD-L1                                        | MicroScale Thermophoresis (MST), Flow Cytometry | <a href="#">[1]</a>                     |
| PD-1/PD-L1 Blocking  | Significantly blocks the PD-1/PD-L1 interaction                                   | Flow Cytometry                                  | <a href="#">[1]</a> <a href="#">[2]</a> |
| T-Cell Activation    | Enhances IFN- $\gamma$ secretion from CD8+ T cells in human PBMCs                 | Intracellular Cytokine Staining                 | <a href="#">[1]</a> <a href="#">[2]</a> |
| T-Cell Proliferation | Promotes IL-2 secretion in Jurkat T-cells co-cultured with PD-L1 expressing cells | Flow Cytometry                                  | <a href="#">[1]</a>                     |
| Cytotoxicity         | No direct cytotoxicity to cancer cells (CT26 and B16-OVA)                         | MTT Assay                                       | <a href="#">[1]</a>                     |

### Table 2: In Vivo Efficacy of OPBP-1 in Murine Models

| Animal Model                  | Treatment Dose & Regimen                                | Key Findings                                                                                                              | Source |
|-------------------------------|---------------------------------------------------------|---------------------------------------------------------------------------------------------------------------------------|--------|
| CT26 Colorectal Cancer        | 0.5 mg/kg, intraperitoneal injection, daily for 2 weeks | Significant inhibition of tumor growth; Increased infiltration and function of CD8+ T-cells in the tumor microenvironment | [1][2] |
| B16-OVA Melanoma              | 0.5 mg/kg, intraperitoneal injection, daily for 2 weeks | Significant inhibition of tumor growth                                                                                    | [1][2] |
| CT26 Colorectal Cancer (Oral) | OPBP-1 loaded in TMC hydrogel                           | Significant inhibition of tumor growth                                                                                    | [1][2] |

**Table 3: Pharmacokinetic Properties of OPBP-1 in Rats**

| Formulation            | Administration Route | Oral Bioavailability (%) | Half-life (T <sub>1/2</sub> ) (hours) | C <sub>max</sub> (ng/mL) | T <sub>max</sub> (hours) | Source |
|------------------------|----------------------|--------------------------|---------------------------------------|--------------------------|--------------------------|--------|
| OPBP-1 in Solution     | Intravenous          | N/A                      | 0.33                                  | N/A                      | N/A                      | [1]    |
| OPBP-1 in Solution     | Oral                 | Not specified            | Not specified                         | 1897.2 ± 198.2           | 2                        | [1]    |
| OPBP-1 in TMC Hydrogel | Oral                 | 52.8                     | 14.55                                 | 3756.0 ± 1043.6          | 12                       | [1][2] |

## Experimental Protocols

### Phage Display Screening for PD-L1 Binding Peptides

- Objective: To identify novel peptides that bind to human PD-L1.

- Methodology:
  - A D-peptide phage library is incubated with recombinant human PD-L1 protein immobilized on magnetic beads.
  - Non-binding phages are washed away.
  - Bound phages are eluted and amplified in *E. coli*.
  - Multiple rounds of biopanning are performed with increasing stringency to enrich for high-affinity binders.
  - Individual phage clones are isolated, and the peptide-encoding DNA is sequenced.
  - The binding affinity of identified peptides is confirmed using methods like MicroScale Thermophoresis (MST).

## In Vitro PD-1/PD-L1 Blocking Assay

- Objective: To assess the ability of **OPBP-1** to inhibit the interaction between PD-1 and PD-L1.
- Methodology:
  - PD-L1-overexpressing cells (e.g., CHO-K1-hPD-L1) are incubated with varying concentrations of **OPBP-1**.
  - Recombinant human PD-1-Fc fusion protein is added.
  - The binding of PD-1-Fc to the cells is detected using a fluorescently labeled secondary antibody against the Fc region via flow cytometry.
  - A reduction in fluorescence intensity in the presence of **OPBP-1** indicates blockade of the PD-1/PD-L1 interaction.

## T-Cell Activation Assay (IFN- $\gamma$ Secretion)

- Objective: To determine the effect of **OPBP-1** on T-cell activation.

- Methodology:
  - Human peripheral blood mononuclear cells (PBMCs) are co-cultured with PD-L1-expressing tumor cells.
  - The co-culture is treated with **OPBP-1** or a control peptide.
  - After a specified incubation period, the cells are stained for surface markers (e.g., CD8) and intracellular IFN- $\gamma$ .
  - The percentage of IFN- $\gamma$ -positive CD8+ T-cells is quantified by flow cytometry.

## In Vivo Tumor Xenograft Model

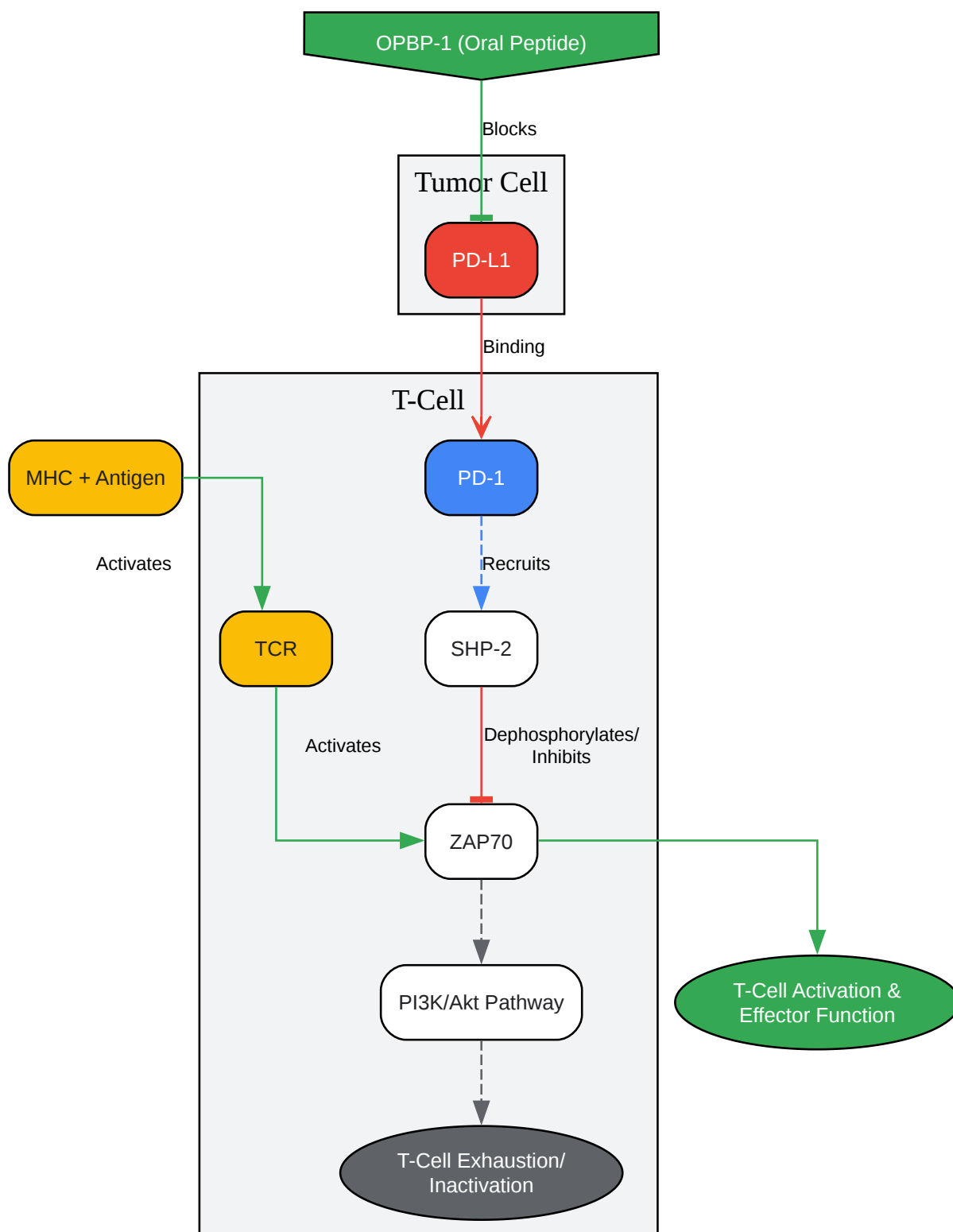
- Objective: To evaluate the anti-tumor efficacy of **OPBP-1** in a living organism.
- Methodology:
  - Immunocompetent mice (e.g., BALB/c) are subcutaneously inoculated with syngeneic tumor cells (e.g., CT26).
  - Once tumors are established, mice are randomized into treatment and control groups.
  - **OPBP-1** is administered (e.g., intraperitoneally or orally) according to a predefined schedule.
  - Tumor volume is measured regularly.
  - At the end of the study, tumors and spleens may be harvested for immunological analysis (e.g., T-cell infiltration and activation).

## Pharmacokinetic Analysis

- Objective: To determine the oral bioavailability and half-life of **OPBP-1**.
- Methodology:
  - Rats are administered **OPBP-1** either intravenously or orally (with and without the TMC hydrogel carrier).

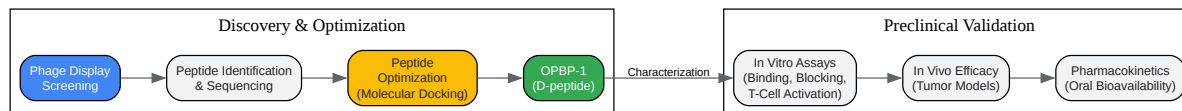
- Blood samples are collected at various time points.
- The concentration of **OPBP-1** in the plasma is quantified using a validated analytical method such as reverse-phase high-performance liquid chromatography (RP-HPLC).
- Pharmacokinetic parameters (C<sub>max</sub>, T<sub>max</sub>, AUC, T<sub>1/2</sub>, and bioavailability) are calculated from the plasma concentration-time profiles.

## Visualizations



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Caption: PD-1/PD-L1 signaling and the mechanism of **OPBP-1** action.



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